

Spectroscopic Profile of Ethyl Vinyl Sulfide: A Technical Guide

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Compound of Interest

Compound Name: Ethyl vinyl sulfide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **ethyl vinyl sulfide** ($\text{CH}_2=\text{CHSCH}_2\text{CH}_3$), a key building block in organic synthesis. The following sections detail its characteristic nuclear magnetic resonance (NMR) and infrared (IR) spectroscopic properties, offering valuable data for compound identification, purity assessment, and structural elucidation in research and development settings.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for determining the structure of organic molecules. The ^1H and ^{13}C NMR spectra of **ethyl vinyl sulfide** provide a detailed map of the hydrogen and carbon atoms within the molecule.

^1H NMR Spectroscopy

The proton NMR spectrum of **ethyl vinyl sulfide** exhibits distinct signals corresponding to the vinyl and ethyl groups. The spectrum is typically recorded in deuterated chloroform (CDCl_3) at a frequency of 399.65 MHz.

Table 1: ^1H NMR Spectroscopic Data for **Ethyl Vinyl Sulfide**

Chemical Shift (δ) [ppm]	Multiplicity	Coupling Constant (J) [Hz]	Assignment
6.36	Doublet of Doublets	16.8, 9.6	=CH-S
5.19	Doublet	16.8	=CH ₂ (trans)
5.10	Doublet	9.6	=CH ₂ (cis)
2.72	Quartet	7.4	-S-CH ₂ -
1.31	Triplet	7.4	-CH ₃

Data sourced from publicly available spectral databases.

¹³C NMR Spectroscopy

The carbon-13 NMR spectrum provides information on the different carbon environments in **ethyl vinyl sulfide**.

Table 2: ¹³C NMR Spectroscopic Data for **Ethyl Vinyl Sulfide**

Chemical Shift (δ) [ppm]	Assignment
132.0	=CH-S
110.0	=CH ₂
29.5	-S-CH ₂ -
14.8	-CH ₃

Data sourced from publicly available spectral databases.

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of **ethyl vinyl sulfide** shows characteristic absorption bands for the vinyl and alkyl sulfide moieties.

Table 3: Infrared (IR) Absorption Data for **Ethyl Vinyl Sulfide**

Wavenumber (cm ⁻¹)	Assignment
3080	=C-H stretch
2965, 2925, 2870	C-H stretch (alkyl)
1585	C=C stretch
1450, 1375	C-H bend (alkyl)
960	=C-H bend (trans)
680	C-S stretch

Data represents typical values for vinyl sulfides and may vary slightly based on experimental conditions.

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented above.

¹H and ¹³C NMR Spectroscopy

- **Sample Preparation:** A small amount of **ethyl vinyl sulfide** (typically 5-10 mg for ¹H NMR, 20-50 mg for ¹³C NMR) is dissolved in approximately 0.6-0.7 mL of deuterated chloroform (CDCl₃). The solution is then transferred to a 5 mm NMR tube.
- **Instrument Setup:** The NMR spectrometer is tuned to the appropriate frequency for the nucleus being observed (¹H or ¹³C). Standard acquisition parameters are set, including the spectral width, number of scans, and relaxation delay. For ¹³C NMR, proton decoupling is typically employed to simplify the spectrum.
- **Data Acquisition:** The prepared sample is placed in the spectrometer, and the data is acquired. The number of scans can be adjusted to achieve an adequate signal-to-noise ratio.
- **Data Processing:** The resulting Free Induction Decay (FID) is Fourier transformed to obtain the frequency-domain spectrum. Phase correction and baseline correction are applied to the

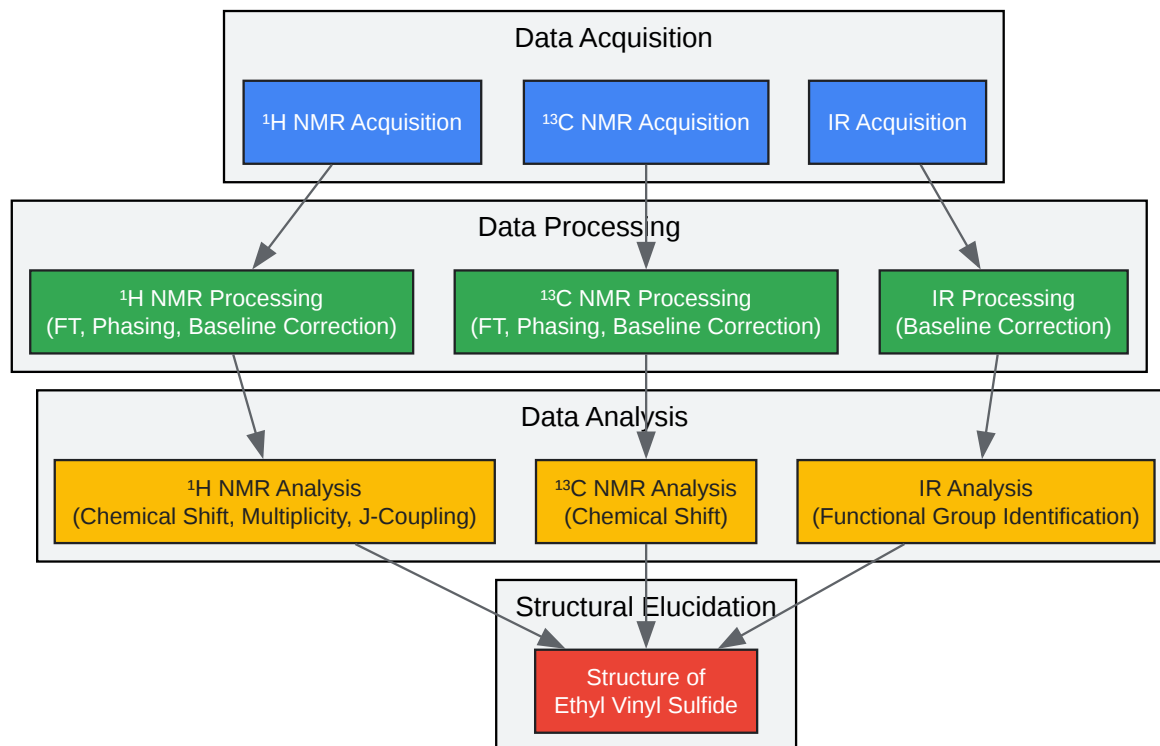
spectrum. Chemical shifts are referenced to the residual solvent peak (CDCl_3 at 7.26 ppm for ^1H and 77.16 ppm for ^{13}C).

Infrared (IR) Spectroscopy

- **Sample Preparation (Neat Liquid):** A drop of **ethyl vinyl sulfide** is placed between two salt plates (e.g., NaCl or KBr) to form a thin liquid film.
- **Instrument Setup:** A background spectrum of the clean salt plates is recorded.
- **Data Acquisition:** The salt plates containing the sample are placed in the sample holder of the IR spectrometer, and the spectrum is recorded. The instrument measures the transmission or absorbance of infrared radiation as a function of wavenumber.
- **Data Processing:** The final spectrum is typically presented as percent transmittance versus wavenumber (cm^{-1}).

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the logical workflow for the analysis of the spectroscopic data of **ethyl vinyl sulfide**.



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Caption: Workflow of Spectroscopic Data Analysis.

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